

# A Technical Guide to Chromium(III) Acetate: Nomenclature, Properties, and Biological Interactions

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Compound of Interest		
Compound Name:	Chromium(III) acetate	
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This technical guide provides a comprehensive overview of **chromium(III)** acetate, a compound with significant industrial applications and emerging interest in biomedical research. This document details its complex nomenclature and Chemical Abstracts Service (CAS) numbers, summarizes its key physicochemical properties, outlines detailed experimental protocols for its synthesis, and explores its mechanism of action as a modulator of the AMP-activated protein kinase (AMPK) signaling pathway.

# Nomenclature and CAS Number

**Chromium(III) acetate** is not a simple salt but typically exists as a coordination complex. The most common form is a basic trinuclear complex, leading to a variety of names and CAS numbers. It is crucial for researchers to be aware of these distinctions to ensure the use of the correct chemical entity.

The common structural feature of these compounds is the trinuclear cation  $[Cr_3O(O_2CCH_3)_6(H_2O)_3]^+.[1][2]$  This complex consists of three chromium(III) ions arranged in a triangle, bridged by a central oxygen atom and six acetate ligands. Each chromium atom is octahedrally coordinated.[1][2] The charge of this cation is balanced by an associated anion.



A summary of the various forms of **chromium(III) acetate** and their identifiers is presented in the table below.

Common Name	IUPAC Name	Other Synonyms	CAS Number	Molecular Formula
Chromium(III) acetate	Chromium(3+) triacetate	Chromic acetate, Chromium triacetate	1066-30-4	C6H9CrO6
Basic chromium acetate	μ3-Oxo- hexakis(μ2- acetato- O,O')triaqua- trichromium(III) chloride hexahydrate	Chromium(III) acetate hydrate	32591-52-9	C12H36ClCr3O22
Basic chromium acetate	Acetic acid, chromium(3+) salt, hydrate	Chromic acetate, hydrate	25013-82-5	C₂H₄O₂·⅓Cr·xH₂ O
Basic chromium acetate	Chromium(III) acetate, basic	-	39430-51-8	Cr₃(OH)₂(OOCC H₃)7
Chromium acetate hydroxide	-	Acetic acid of the chromium salt, Chromic acetate hydroxide	263752-31-4	[Cr2(OH)3(OAc)3]

# **Physicochemical Properties**

The properties of **chromium(III) acetate** can vary depending on the specific complex and its hydration state. The data presented below pertains to the most commonly referenced forms.



Property	Value	Notes
Appearance	Grayish-green to bluish-green powder or crystals.[1][3]	The color can vary with the specific complex and hydration state.
Molar Mass	229.13 g/mol	For the simple formula Cr(CH <sub>3</sub> CO <sub>2</sub> ) <sub>3</sub> .
723.84 g·mol⁻¹	For the chloride hexahydrate of the trinuclear cation.[1]	
Melting Point	>400 °C	Decomposes upon heating.[4]
Solubility	Soluble in water.[1]	Solubility in DMSO is reported as 10 mg/mL, with sonication recommended.[5]
Density	1.662 g/cm <sup>3</sup>	For the chloride hexahydrate of the trinuclear cation.[1]
Magnetic Susceptibility (χ)	-5104.0·10 <sup>−6</sup> cm³/mol	For the chloride hexahydrate of the trinuclear cation.[1]

# Experimental Protocols Synthesis of Basic Chromium(III) Acetate

This protocol is adapted from historical methods for the preparation of basic **chromium(III) acetate**.[1]

#### Materials:

- Potassium dichromate (K₂Cr₂O<sub>7</sub>) or Chromium(VI) oxide (CrO₃)
- Sulfur dioxide (SO₂) or Ethanol (C₂H₅OH)
- Concentrated hydrochloric acid (HCl) (if using ethanol)
- Concentrated ammonia solution (NH<sub>4</sub>OH)



- Glacial acetic acid (CH₃COOH)
- Distilled water

#### Procedure:

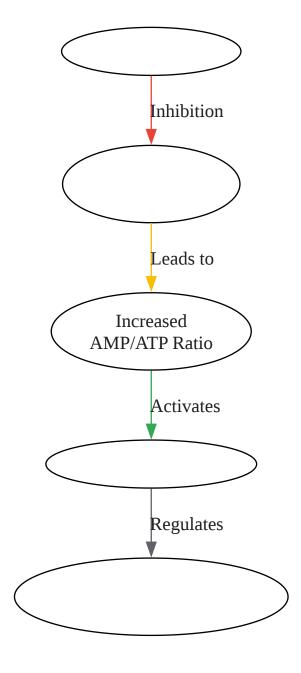
- Reduction of Chromium(VI):
  - Method A (Using SO<sub>2</sub>): Dissolve 25 g of potassium dichromate in 500 mL of water. Bubble sulfur dioxide gas through the solution until the color changes from orange to a pure green, indicating complete reduction to chromium(III). Boil the solution to remove any excess SO<sub>2</sub>.
  - Method B (Using Ethanol): In a fume hood, add 25 g of potassium dichromate to a mixture of 420 mL of water and 80 mL of concentrated hydrochloric acid. Slowly add 35 mL of ethanol to the solution to reduce the chromium(VI) to chromium(III).
- Precipitation of Chromium(III) Hydroxide:
  - Heat the chromium(III) salt solution to boiling.
  - Slowly add concentrated ammonia solution with constant stirring until the solution is slightly basic. This will precipitate chromium(III) hydroxide as a gelatinous solid. Avoid a large excess of ammonia.
  - Filter the precipitate using a Büchner funnel and wash it thoroughly with several portions of hot distilled water.
- Formation of Basic Chromium(III) Acetate:
  - Transfer the moist chromium(III) hydroxide precipitate to an evaporating dish.
  - Add approximately 100 mL of glacial acetic acid and stir to dissolve the precipitate.
  - Carefully evaporate the solution in a fume hood over a gentle heat source. Stir frequently
    as the solution becomes more concentrated to prevent splattering.
  - Continue evaporation until a crystalline solid is obtained.



• Dry the resulting crystals in a desiccator.

# **Signaling Pathway and Mechanism of Action**

Recent research has identified chromium(III) compounds as modulators of the AMP-activated protein kinase (AMPK) pathway.[6][7] AMPK is a crucial cellular energy sensor that plays a central role in regulating metabolism. The proposed mechanism involves the interaction of Cr³+ with mitochondrial ATP synthase.



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Figure 1: Proposed mechanism of AMPK activation by Chromium(III).

As depicted in the diagram, Cr³+ is thought to inhibit the activity of mitochondrial ATP synthase. This inhibition leads to a decrease in ATP production and a subsequent increase in the cellular AMP/ATP ratio. The elevated AMP/ATP ratio allosterically activates AMPK. Activated AMPK then phosphorylates downstream targets to restore cellular energy homeostasis by switching off anabolic pathways, such as fatty acid and cholesterol synthesis, and promoting catabolic processes. This mechanism provides a molecular basis for the observed effects of chromium(III) on glucose and lipid metabolism.[8]

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